

# physical properties of butanal dimethyl acetal

**Author:** BenchChem Technical Support Team. **Date:** November 2025

## Compound of Interest

Compound Name: 1,1-Dimethoxybutane

Cat. No.: B1360264

[Get Quote](#)

An In-depth Technical Guide on the Physical Properties of Butanal Dimethyl Acetal

## Introduction

Butanal dimethyl acetal, also known as **1,1-dimethoxybutane**, is an organic compound classified as an acetal. It is formed from the reaction of butanal (butyraldehyde) and methanol. This document provides a comprehensive overview of its core physical properties, detailed experimental protocols for their determination, and a workflow for its synthesis, tailored for researchers, scientists, and professionals in drug development.

## Data Presentation: Physical Properties

The quantitative physical properties of butanal dimethyl acetal are summarized in the table below for clear reference and comparison.

Physical Property	Value	Units	Conditions	Source(s)
Molecular Formula	C <sub>6</sub> H <sub>14</sub> O <sub>2</sub>	-	-	[1]
Molecular Weight	118.17	g/mol	-	[1]
Appearance	Colorless clear liquid	-	(est.)	[2][3]
Boiling Point	110.00 to 112.00	°C	@ 760.00 mm Hg	[2][3]
Vapor Pressure	26.270	mmHg	@ 25.00 °C (est.)	[2][3]
Flash Point	10.00	°C	(50.00 °F, TCC)	[2][3]
logP (o/w)	1.022	-	(est.)	[2][3]
Solubility in Water	9533	mg/L	@ 25 °C (est.)	[2][3]
Solubility in Other Solvents	Soluble in alcohol	-	-	[2][3]

## Experimental Protocols

Detailed methodologies for the synthesis of acetals and the determination of key physical properties are outlined below. These protocols are generalized from standard laboratory practices.

### Synthesis of Butanal Dimethyl Acetal (Acetalization)

The formation of acetals from aldehydes and alcohols is an acid-catalyzed equilibrium reaction. [4][5] To drive the reaction towards the product, the water byproduct is typically removed.

- Materials: Butanal, Methanol, Acid Catalyst (e.g., hydrochloric acid, p-toluenesulfonic acid), Drying Agent (e.g., anhydrous sodium sulfate), Trimethyl orthoformate (optional, as a water scavenger).

- Procedure:
  - A mixture of butanal (1 equivalent) is dissolved in an excess of methanol.
  - A catalytic amount of a strong acid, such as 0.1 mol% hydrochloric acid, is added to the solution.<sup>[6]</sup>
  - The reaction mixture is stirred at an ambient temperature. The progress of the reaction can be monitored by techniques like Gas Chromatography (GC).<sup>[6]</sup>
  - To drive the equilibrium, water can be removed, or a dehydrating agent like trimethyl orthoformate can be added.<sup>[6]</sup>
  - Upon completion, the reaction is quenched by adding a mild base (e.g., sodium bicarbonate solution) to neutralize the acid catalyst.
  - The product is extracted using an organic solvent (e.g., diethyl ether).
  - The organic layer is washed with brine, dried over a drying agent like anhydrous sodium sulfate, and filtered.
  - The solvent is removed under reduced pressure, and the crude product is purified by distillation to yield pure butanal dimethyl acetal.

## Boiling Point Determination

The boiling point is measured at a specific pressure, typically atmospheric pressure (760 mm Hg).

- Apparatus: Distillation flask, condenser, thermometer, heating mantle, boiling chips.
- Procedure:
  - The purified butanal dimethyl acetal is placed in a distillation flask with boiling chips.
  - The apparatus is assembled for simple distillation. The thermometer bulb should be positioned just below the side arm of the distillation flask to ensure an accurate reading of the vapor temperature.

- The liquid is heated gradually.
- The boiling point is recorded as the temperature at which the vapor and liquid are in equilibrium, observed as a stable temperature at which the liquid actively boils and condenses on the thermometer.

## Density Measurement

Density is the mass per unit volume of a substance.

- Apparatus: Pycnometer (specific gravity bottle), analytical balance.
- Procedure:
  - The mass of a clean, dry pycnometer is accurately measured.
  - The pycnometer is filled with the sample liquid (butanal dimethyl acetal), ensuring no air bubbles are present.
  - The pycnometer is thermostated to a specific temperature (e.g., 25 °C).
  - The mass of the filled pycnometer is measured.
  - The procedure is repeated with a reference substance of known density, typically distilled water.
  - The density of the sample is calculated using the formula:  $\rho_{\text{sample}} = (m_{\text{sample}} / m_{\text{water}}) * \rho_{\text{water}}$

## Refractive Index Measurement

The refractive index is a dimensionless number that describes how light propagates through a substance.

- Apparatus: Digital refractometer (e.g., Abbé refractometer).<sup>[7]</sup>
- Procedure:
  - The refractometer is calibrated using a standard, such as distilled water.<sup>[7]</sup>

- A few drops of the butanal dimethyl acetal sample are placed on the prism of the refractometer.
- The measurement is taken at a specified temperature (e.g., 20 °C) and wavelength (typically the sodium D-line, 589 nm).[7]
- The prism is cleaned thoroughly with a suitable solvent (e.g., acetone) after the measurement.[7]

## Mandatory Visualization

The following diagram illustrates the general experimental workflow for the synthesis and purification of butanal dimethyl acetal.

Caption: Workflow for the synthesis and analysis of butanal dimethyl acetal.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. butyraldehyde dimethyl acetal | CAS#:4461-87-4 | Chemsrce [chemsrc.com]
- 2. butyraldehyde dimethyl acetal, 4461-87-4 [thegoodscentscompany.com]
- 3. butyraldehyde dimethyl acetal, 4461-87-4 [perflavory.com]
- 4. A Simple and Versatile Method for the Formation of Acetals/Ketals Using Trace Conventional Acids - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. pubs.acs.org [pubs.acs.org]
- 7. Density, Speed of Sound, Refractive Index, and the Derived Properties of Binary Mixtures of N,N-Dimethylacetamide with 1-Butanol, 1-Pentanol, Furfural, or Furfuryl Alcohol at Different Temperatures - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [physical properties of butanal dimethyl acetal]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1360264#physical-properties-of-butanal-dimethyl-acetal>]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)